

2-Bromo-2'-hydroxyacetophenone proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Bromo-2'-hydroxyacetophenone

CAS No.: 2491-36-3

Cat. No.: B015216

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Executive Safety Summary

2-Bromo-2'-hydroxyacetophenone (CAS: 2491-36-3) is not merely a standard organic waste; it is a potent

-haloketone.^{[1][2]} In the laboratory, this structural motif acts as a powerful alkylating agent and a severe lachrymator (tear-inducing agent).^{[1][2]}

Improper disposal—such as pouring down the drain or placing active material into general organic waste—poses two critical risks:

- Downstream Exposure: Volatilization from waste drums can evacuate a facility.^[2]
- Uncontrolled Reactivity: The electrophilic

-carbon reacts aggressively with nucleophiles (amines, thiols) in mixed waste streams, creating exotherms.

Core Directive: The active alkylating functionality must be chemically quenched (deactivated) before the material leaves your fume hood.

Chemical Profile & Hazard Data

Parameter	Data	Operational Implication
CAS Number	2491-36-3	Use for waste labeling and inventory tracking.[1][2]
Structure	-Bromo ketone	Highly electrophilic; targets biological macromolecules (DNA/Proteins).[1][2]
Physical State	Solid (MP: 44–48 °C)	Low melting point; may liquefy in warm waste containers.
Hazard Class	Corrosive (1B), Lachrymator	Zero-tolerance for inhalation. [1][2] All work must be in a fume hood.[2][3]
Glove Type	Laminate (Silver Shield)	Standard nitrile offers poor protection against -haloketones due to rapid permeation.[1][2]

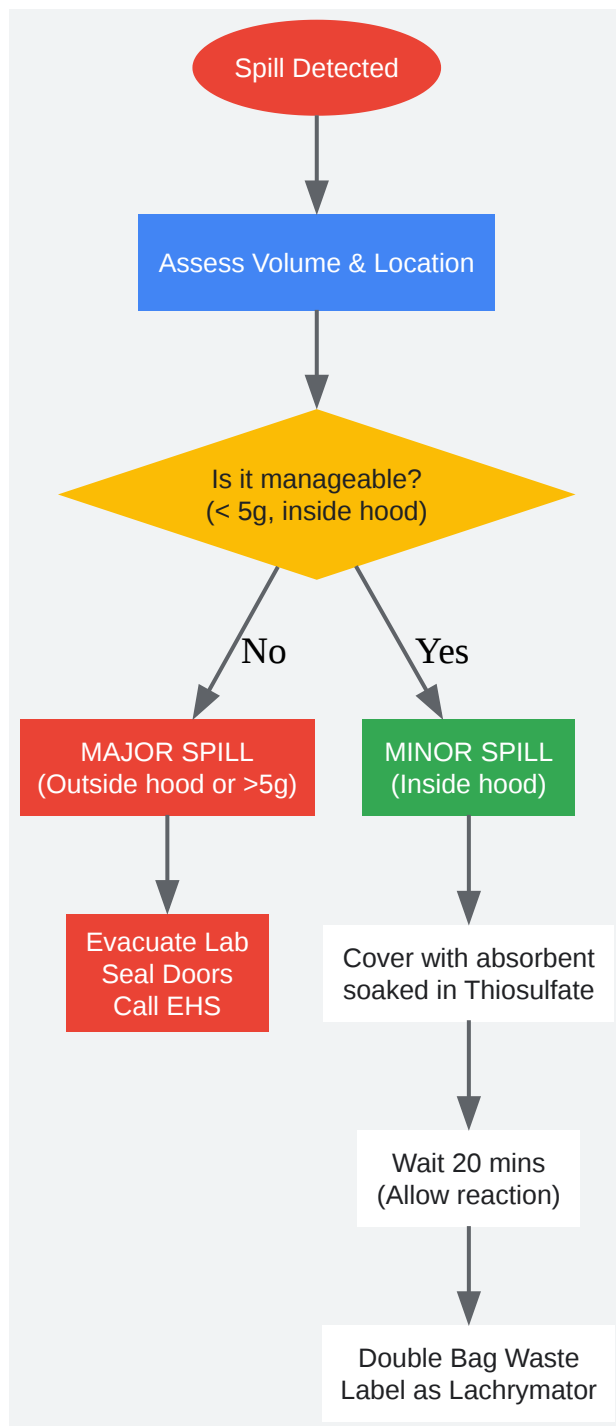
The "Barrier" Concept: Engineering & PPE[4]

Before handling waste, establish a defensive perimeter.

- Primary Barrier (Ventilation): All transfers, weighing, and quenching must occur within a certified chemical fume hood operating at 100 fpm face velocity.
- Secondary Barrier (PPE):
 - Eyes: Chemical splash goggles (Face shield recommended for quantities >5g).[2]
 - Hands: Double-gloving is mandatory. Inner glove: Nitrile (dexterity).[1][2] Outer glove: Silver Shield/Laminate (permeation resistance).[2] Note: If Laminate is unavailable, change nitrile gloves every 15 minutes or immediately upon splash.

Immediate Spill Response Strategy

Do not attempt to wipe up a lachrymator spill with paper towels alone; this increases surface area and volatilization.[2]



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Figure 1: Decision logic for immediate spill response. Prioritize evacuation for uncontained lachrymator releases.

Chemical Deactivation (Quenching) Protocol

This is the most critical section. You must destroy the alkylating potential of the molecule. We utilize a nucleophilic substitution (

) reaction using Sodium Thiosulfate.[2] This converts the volatile, toxic bromide into a non-volatile, water-soluble thiosulfate ester.[1][2]

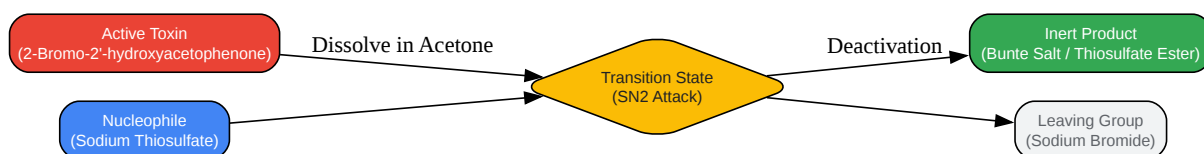
The Reagents

- Quenching Agent: 10% Aqueous Sodium Thiosulfate () .[2]
- Solvent: Acetone or Ethanol (to solubilize the organic ketone).[2]

Step-by-Step Procedure

- Solubilization: Dissolve the waste **2-Bromo-2'-hydroxyacetophenone** in a minimal amount of acetone or ethanol.[1][2] The reaction requires a single phase or good emulsion to work. [2]
- Stoichiometry: Add 2.0 equivalents of Sodium Thiosulfate solution per equivalent of bromo-ketone.
 - Why? The reaction consumes 1 eq, but excess ensures completion and drives kinetics.
- Agitation: Stir the mixture at room temperature for 1 hour.
 - Observation: The mixture may warm slightly (exothermic).[2] This is a sign the deactivation is working.[2]
- Validation (The "Self-Validating" Step):
 - Check pH.[2] The reaction often generates HBr, lowering pH.
 - Optional Advanced Check: Use 4-(p-nitrobenzyl)pyridine (NBP) spot test.[1][2] If it turns blue/purple, active alkylating agent remains. If colorless, the hazard is neutralized.

- Final Disposal: Once quenched, the solution is no longer a lachrymator. It can be disposed of as "Halogenated Organic Waste" (due to the bromide leaving group) but without the "Lachrymator" hazard tag.



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Figure 2: Chemical pathway for deactivation.[1][2] The toxic C-Br bond is broken and replaced by a stable C-S bond.[1][2]

Waste Stream Classification

If you cannot quench the material (e.g., large scale expired stock), you must package it for hazardous waste pickup.

Waste Category	Labeling Requirements	Storage Logic
Solid Waste	"Hazardous Waste: 2-Bromo-2'-hydroxyacetophenone.[1][2][4] Toxic.[2][5] Corrosive. Lachrymator."	Double-bag in heavy-duty polyethylene.[1][2] Store in a dedicated secondary container.
Liquid Waste (Unquenched)	"Hazardous Waste: Halogenated Organics.[2] Contains Lachrymator."[1][2][6]	Segregate from oxidizers. Do not mix with general organic solvents to prevent accidental exposure to waste handlers.[2]
Quenched Waste	"Hazardous Waste: Halogenated Organics (Quenched)."[2]	Can be combined with standard halogenated waste streams (e.g., DCM/Chloroform waste).

Regulatory Note (RCRA): While not always explicitly P-listed, this chemical exhibits characteristics of Corrosivity (D002) and Reactivity (in the context of biological alkylation).[1][2] Always adhere to 40 CFR 261 guidelines.

References

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